Crystalline Forms of Lenvatinib Mesylate

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Compound Focus: **Lenvatinib Mesylate**

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Cat. No.: S548156

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The following table summarizes the key crystalline forms described in the patent literature. Please note that this information is for technical reference and does not constitute a full atomic coordinate set.

Form Identifier	Key Characteristics (from Patents)	Preparation Highlights
Crystalline Form A [1]	Characteristic PXRD peaks at approximately: 6.2, 12.5, 13.2, 15.2, 18.6, 21.4, 23.2, 24.8, 25.5, and 26.6 ± 0.2° 2θ [1].	Crystallized from a mixture of **Lenvatinib free base** and methanesulfonic acid in a solvent system like **acetonitrile**. The solution is typically stirred, heated, cooled, and the solid is isolated [1].
Crystalline Form B [2]	Characteristic PXRD peaks at approximately: 6.4, 9.5, 12.8, 16.1, 19.2, 20.1, 21.0, 22.5, 23.1, and 25.9 ± 0.2° 2θ [2].	Prepared by a **solvent-mediated transformation**. Form A is suspended in a solvent like **methanol** and stirred at a controlled temperature (e.g., 20-30°C) for a period (e.g., 3-7 days) to convert to Form B [2].

Experimental Protocols for Form Preparation

Here are the detailed methodologies for preparing the crystalline forms, as cited in the patents.

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Synthesis of Crystalline Form A [1]

- **Charging**: Add Lenvatinib free base and a solvent (e.g., acetonitrile) into a reaction vessel.
- **Acid Addition**: Add methanesulfonic acid to the mixture.
- **Heating & Dissolution**: Heat the mixture to a temperature between 50°C and the reflux temperature of the solvent with stirring until a clear solution is obtained.
- **Carbon Treatment (Optional)**: Add a carbon adsorbent to the hot solution and stir, followed by filtration to remove the adsorbent.
- **Crystallization**: Cool the filtrate, optionally with seeding using Form A crystals, and stir for a period (e.g., 1-2 hours).
- **Isolation & Drying**: Filter the resulting solid, wash with a solvent (e.g., acetonitrile), and dry under vacuum, potentially with nitrogen purging, to obtain the final product.

Synthesis of Crystalline Form B [2]

- **Suspension**: Suspend Crystalline Form A of **Lenvatinib Mesylate** in a solvent (e.g., methanol).
- **Aging**: Stir the suspension at a controlled temperature (e.g., 20-30°C) for an extended period (e.g., 3 to 7 days) to allow for a solvent-mediated transformation from Form A to Form B.
- **Isolation & Drying**: Filter the solid, wash with the same solvent, and dry it to obtain Crystalline Form B.

Standard Characterization Techniques

The crystalline forms are typically identified and characterized using a suite of analytical techniques, which you would need to employ to verify your own products [1] [2].

- **Powder X-Ray Diffraction (PXRD)**: The primary method for identifying a crystalline phase and distinguishing between polymorphs by providing a unique "fingerprint" diffraction pattern [1] [2].
- **Differential Scanning Calorimetry (DSC)**: Used to study thermal events like melting point and decomposition, providing information on purity and polymorphic stability [1] [2].
- **Thermogravimetric Analysis (TGA)**: Measures weight changes as a function of temperature, used to determine solvent/water content and thermal stability [1] [2].
- **Other Techniques**: Fourier Transform Infrared (FT-IR) spectroscopy and Proton Nuclear Magnetic Resonance (^{1}H NMR) are also used for further structural confirmation [1] [2].

Mechanism of Action & Signaling Pathways

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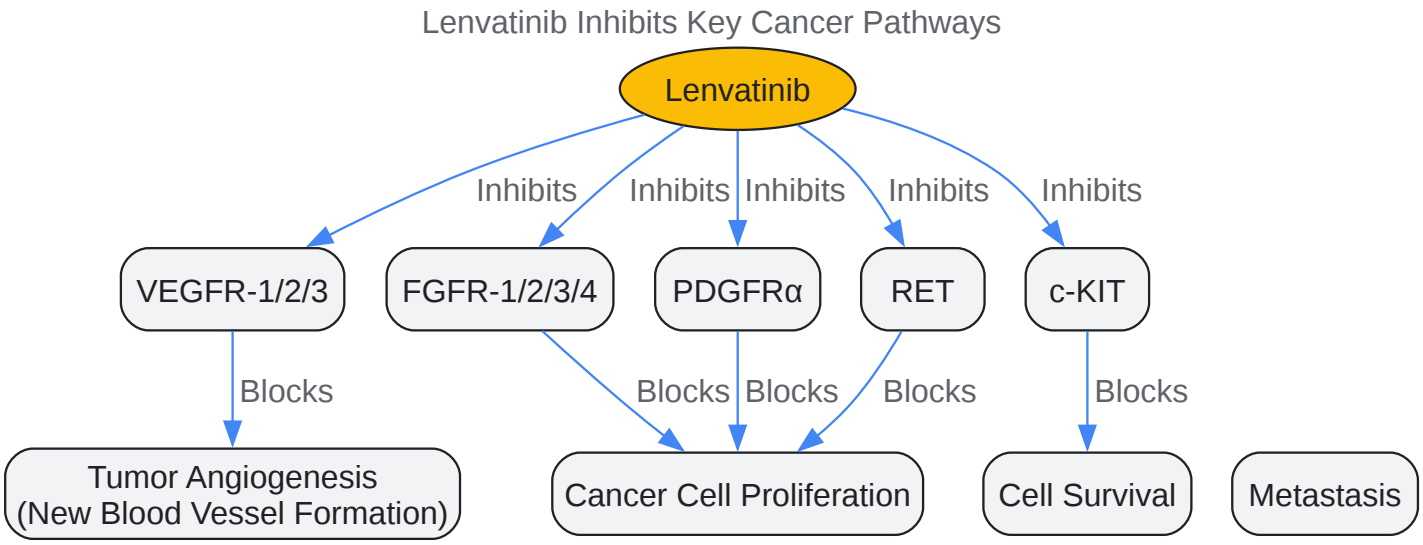
While not directly related to the crystal structure, the biological activity of **Lenvatinib Mesylate** is rooted in its function as a multi-targeted tyrosine kinase inhibitor. The following diagram illustrates the key signaling pathways it inhibits.



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Lenvatinib's multi-targeted inhibition disrupts key cancer pathways.

This mechanism underpins its clinical efficacy in treating radioactive iodine-refractory differentiated thyroid cancer, unresectable hepatocellular carcinoma, advanced renal cell carcinoma, and advanced endometrial carcinoma [3] [4].

Conclusion for Researchers

The patent literature provides clear evidence for at least two distinct crystalline forms of **Lenvatinib Mesylate** (Forms A and B), characterized by their unique PXRD patterns and preparation methods.

- **For formulation scientists**, this data is crucial for ensuring consistent quality, stability, and bioavailability of the drug product, as different solid forms can have different physical and chemical properties.
- **For future research**, while the search results confirm the existence of these forms, they do not contain the full atomic-level crystallographic data (e.g., CIF files). Obtaining such detailed structural

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information would likely require access to proprietary databases or successful crystallization and X-ray diffraction studies in a dedicated laboratory setting.

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